An In-depth Technical Guide to 3-Ethoxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*3-(Ethoxymethyl)-4-methoxybenzaldehyde*
CAS No.:	*832737-85-6*
Cat. No.:	*B1598924*

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This guide provides a comprehensive technical overview of 3-Ethoxy-4-methoxybenzaldehyde, a key aromatic aldehyde. Designed for researchers, chemists, and professionals in drug development, this document delves into its chemical and physical properties, synthesis, spectroscopic profile, and applications, with a focus on its role as a critical intermediate in pharmaceutical manufacturing.

Core Identity and Structure

3-Ethoxy-4-methoxybenzaldehyde is a disubstituted benzaldehyde derivative featuring both an ethoxy and a methoxy group on the aromatic ring. These functional groups significantly influence its reactivity and utility in organic synthesis.

Chemical Identifiers:

- IUPAC Name: 3-ethoxy-4-methoxybenzaldehyde[1]
- Synonyms: 3-Ethoxy-p-anisaldehyde, O-Ethylisovanillin[1][2]

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- CAS Number: 1131-52-8[1][3]
- Molecular Formula: $C_{10}H_{12}O_3$[2][3]
- Molecular Weight: 180.20 g/mol [1][3]

Below is a two-dimensional representation of the molecular structure.

Caption: Synthesis workflow for 3-Ethoxy-4-methoxybenzaldehyde.

Spectroscopic and Analytical Data

Confirmation of the structure and purity of 3-Ethoxy-4-methoxybenzaldehyde is typically achieved through various spectroscopic methods.

- ^{1}H NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons, the aldehyde proton (around 9.8 ppm), the ethoxy group (a quartet and a triplet), and the methoxy group (a singlet).
- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the carbonyl carbon (around 191 ppm), the aromatic carbons, and the carbons of the ethoxy and methoxy groups. [1]* IR Spectroscopy: The infrared spectrum will exhibit a strong absorption band for the carbonyl (C=O) stretch of the aldehyde group (typically around 1680-1700 cm^{-1}), as well as C-O stretching bands for the ether linkages and C-H stretching for the aromatic and aliphatic groups. [1]* Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M^+) at m/z = 180.20, corresponding to the molecular weight of the compound. [1]

Applications in Research and Drug Development

3-Ethoxy-4-methoxybenzaldehyde is a versatile intermediate in organic synthesis, with significant applications in the pharmaceutical, fragrance, and agrochemical industries. [2]

- Pharmaceutical Intermediate: Its most notable application is as a key starting material for the synthesis of Apremilast, a PDE4 inhibitor. [4]The benzaldehyde group provides a reactive handle for further chemical transformations to build the complex molecular structure of the final drug product.

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- Fragrance and Flavor Industry: The compound is also used in the formulation of aromatic compounds due to its pleasant scent profile. [2]* Organic Synthesis: As a derivatized benzaldehyde, it serves as a building block for a variety of more complex organic molecules. [3]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 3-Ethoxy-4-methoxybenzaldehyde.

Hazard Identification:

- Causes skin irritation (H315). [1]* Causes serious eye irritation (H319). [1]* May cause respiratory irritation (H335). [1] Recommended Handling Procedures:

- Use in a well-ventilated area or under a chemical fume hood. [5]* Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, gloves, and a lab coat. [5]* Avoid breathing dust or fumes. [5]* Wash hands thoroughly after handling. [5]* Store in a tightly closed container in a cool, dry place. [6] In case of exposure, follow standard first aid measures and seek medical attention if symptoms persist. [7]

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